

# Application Notes & Protocols: Synthesis of High Ortho Novolac Resins

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## Compound of Interest

Compound Name: *Formaldehyde;phenol*

Cat. No.: *B1633637*

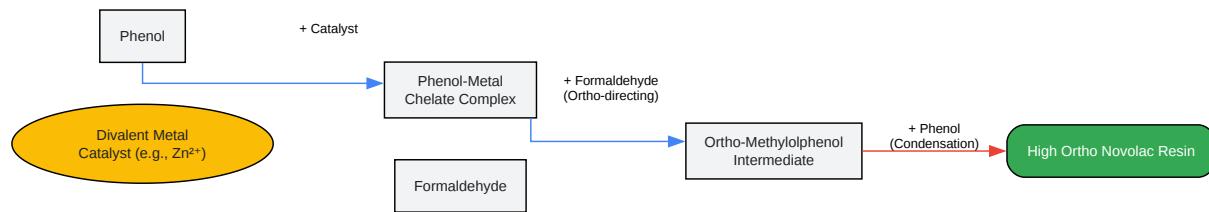
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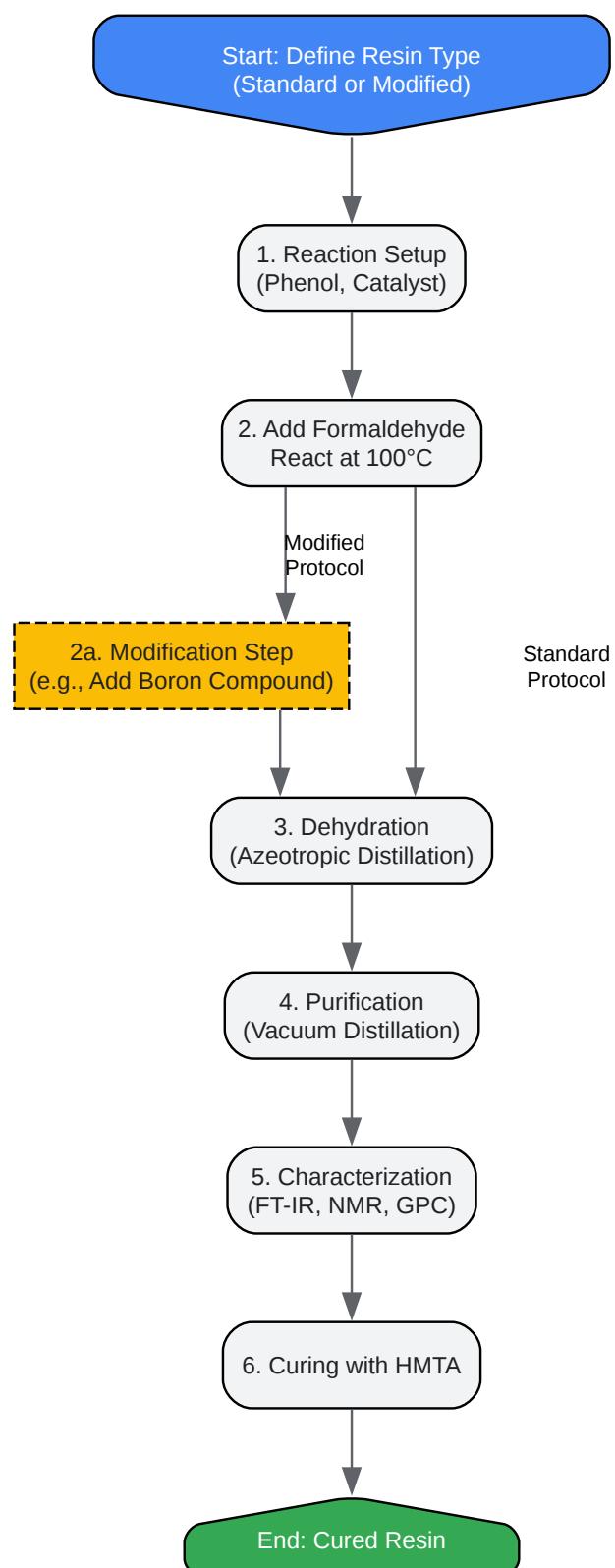
## Introduction

High ortho novolac resins are a specific type of phenolic resin characterized by a high proportion of methylene bridges at the ortho positions of the phenolic units. This linear structure, as opposed to the more branched structure of random novolac resins, imparts unique properties such as rapid curing speeds when combined with a curing agent like hexamethylenetetramine (HMTA).<sup>[1][2]</sup> This fast-curing behavior makes them highly valuable in applications requiring short cycle times, such as in molding compounds, friction materials, and as high-performance binders.<sup>[3]</sup> The synthesis of these resins relies on the use of specific catalysts, typically divalent metal salts, which direct the electrophilic substitution of formaldehyde preferentially to the ortho position of phenol.<sup>[2][4]</sup>

## General Synthesis Pathway and Mechanism

The synthesis of high ortho novolac resins involves the condensation reaction of phenol and formaldehyde under weakly acidic conditions (pH 4-7) in the presence of a divalent metal salt catalyst.<sup>[3][5]</sup> The metal ion forms a chelate complex with the phenolic hydroxyl group, which activates the ortho positions and facilitates the attack by formaldehyde. This mechanism favors the formation of ortho-methylophenol, which then condenses with other phenol molecules to form ortho-ortho methylene bridges.



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## References

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- To cite this document: BenchChem. [Application Notes & Protocols: Synthesis of High Ortho Novolac Resins]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1633637#synthesis-of-high-ortho-novolac-resins>

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